

Personal protective equipment for handling S2116

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: S2116
Cat. No.: B12421648

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Essential Safety and Handling Guide for S2116

This guide provides immediate, essential safety and logistical information for handling **S2116**, a potent lysine-specific demethylase 1 (LSD1) inhibitor. The content is tailored for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identification and Properties

S2116 is identified as a N-alkylated tranylcypromine (TCP) derivative.[1][2][3] While one Safety Data Sheet (SDS) classifies **S2116** as not a hazardous substance or mixture, it is crucial to note that the product has not been fully validated for medical applications and is intended for research use only.[4] Therefore, a cautious approach to handling is strongly recommended.

Property	Value
CAS Number	2262489-89-2[2][3][4]
Chemical Formula	C22H26ClF2N3O2[3][4]
Molecular Weight	437.91[3][4]
Solubility	Soluble in DMSO.[2] For higher solubility, warming the tube to 37°C and using an ultrasonic bath is suggested.[3]
Storage	Store at -20°C.[3] Stock solutions can be stored below -20°C for several months.[3]

Personal Protective Equipment (PPE)

Even with a "non-hazardous" classification, the use of appropriate personal protective equipment is a fundamental safety measure in a laboratory setting. The following PPE is recommended when handling **S2116**:

- Eye Protection: Wear safety goggles with side-shields to protect against splashes.[4]
- Hand Protection: Use protective gloves.[4]
- Body Protection: Wear impervious clothing, such as a lab coat, to protect the skin.[4]
- Respiratory Protection: In situations with inadequate ventilation or the potential for aerosol generation, a suitable respirator should be worn.[4]

Operational and Disposal Plans

Handling Procedures:

- Engineering Controls: Ensure adequate ventilation in the work area. An accessible safety shower and eye wash station should be readily available.[4]
- Safe Handling Practices:
 - Avoid contact with skin and eyes.

- Avoid the formation of dust and aerosols.
- Use in a well-ventilated place.
- Wear suitable protective clothing.

First Aid Measures:

In case of exposure, follow these first aid measures:

- Eye Contact: Remove contact lenses if present. Immediately flush eyes with large amounts of water.[4]
- Skin Contact: Rinse the affected skin area thoroughly with plenty of water. Remove contaminated clothing and shoes.[4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[4]
- Ingestion: Wash out the mouth with water. Do not induce vomiting.[4]

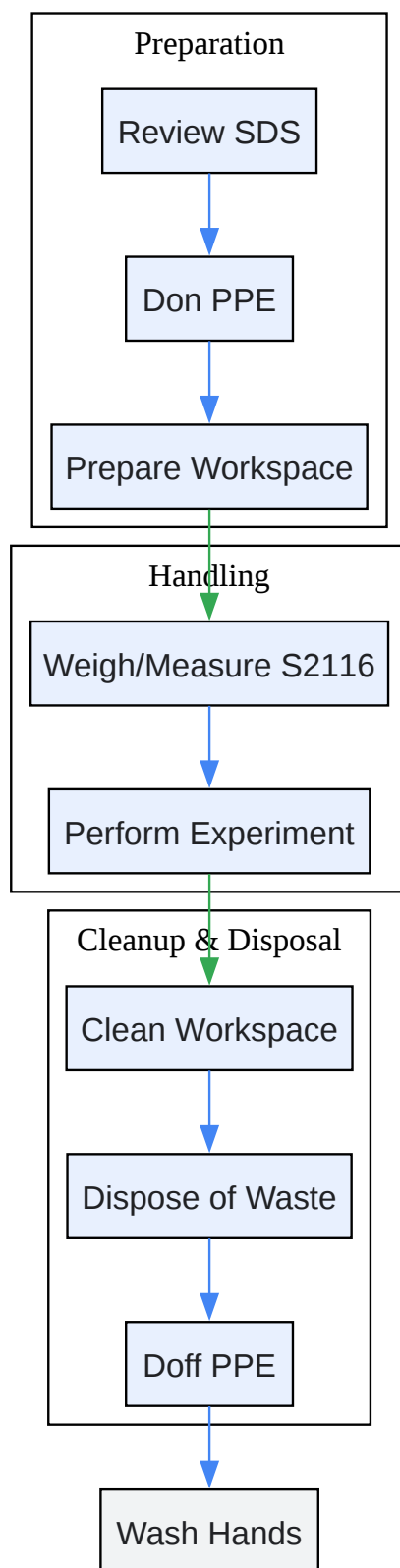
In all cases of exposure, it is advisable to call a physician.[4]

Spill and Disposal Procedures:

- Spill Cleanup: Clean up spills in a safe and timely manner.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Experimental Workflow

The following diagram outlines a general workflow for handling research chemicals like **S2116** in a laboratory setting.



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General laboratory workflow for handling **S2116**.

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